

Application Notes and Protocols: Fluorol Yellow 088 Working Solution

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Compound of Interest

Compound Name: Fluorol Yellow 088

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Introduction

Fluorol Yellow 088, also known as Solvent Green 4, is a lipophilic fluorescent dye widely employed in biological research.^{[1][2]} Its primary application lies in the staining of hydrophobic structures, particularly lipids such as suberin and cuticular waxes in plant tissues, for visualization by fluorescence microscopy.^{[3][4][5]} This document provides detailed protocols for the preparation of **Fluorol Yellow 088** working solutions, tailored for various research applications.

Chemical Properties and Safety

Before handling, it is crucial to be aware of the properties and safety information for **Fluorol Yellow 088**.

Property	Value	Reference
CAS Number	81-37-8	[3][6][7]
Molecular Formula	C ₂₂ H ₁₆ O	[3][4]
Molecular Weight	296.36 g/mol	[1][2][4]
Appearance	Yellow to very dark orange/brown solid	[2][3]
Solubility	Slightly soluble in Chloroform, DMSO, Methanol. Poorly soluble in water.	[2][8][9][10]
Excitation (max)	~365-453 nm	[3]
Emission (max)	≥420 nm (~515 nm in Methanol)	[3][10]

Safety Precautions: **Fluorol Yellow 088** may cause skin and serious eye irritation, and respiratory irritation.[6][7] It is harmful if swallowed.[6] Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[6][8] Handle in a well-ventilated area or under a fume hood.[6] Avoid generating dust.[8] For detailed safety information, consult the Safety Data Sheet (SDS).[6][7]

Experimental Protocols

Several methods exist for preparing **Fluorol Yellow 088** working solutions, depending on the specific application and sample type. The most common concentration for a working solution is 0.01% (w/v).[3][5][11]

Protocol 1: Polyethylene Glycol-Glycerol Method

This is a conventional method for staining lipids in plant tissues.[3][4]

Materials:

- **Fluorol Yellow 088** powder

- Polyethylene glycol 400 (PEG 400)
- Glycerol
- Distilled water
- Heating plate or water bath
- Magnetic stirrer and stir bar
- Volumetric flasks and graduated cylinders

Procedure:

- Prepare a 0.01% (w/v) solution of **Fluorol Yellow 088** in PEG 400. To do this, weigh 10 mg of **Fluorol Yellow 088** and dissolve it in 100 mL of PEG 400.
- Heat the solution. Place the solution on a heating plate or in a water bath at 90°C for 1 hour to ensure the dye completely dissolves.^[3] Use a magnetic stirrer for continuous agitation.
- Prepare a 90% glycerol solution. Mix 90 mL of glycerol with 10 mL of distilled water.
- Combine the solutions. After the **Fluorol Yellow 088** solution has cooled slightly, add an equal volume of the 90% glycerol solution and mix thoroughly.^[3]
- Storage. Store the final working solution at 4°C, protected from light.^[3]

Protocol 2: Lactic Acid Method

This method is often used for staining suberin in plant roots.^{[11][12]}

Materials:

- **Fluorol Yellow 088** powder
- Lactic acid
- Vortex mixer or water bath

- Falcon tubes

Procedure:

- Prepare a 0.01% to 0.03% (w/v) solution of **Fluorol Yellow 088** in lactic acid. Weigh 10-30 mg of **Fluorol Yellow 088** and add it to 100 mL of lactic acid in a Falcon tube.[\[12\]](#)
- Dissolve the dye. This solution must be freshly prepared.[\[11\]](#)[\[12\]](#) To speed up dissolution, the tube can be attached to a vortex mixer for 10-15 minutes or incubated in a water bath at 70°C for 30 minutes.[\[11\]](#)[\[12\]](#)
- Usage. The solution is ready for use in staining protocols.

Protocol 3: Ethanol Method

A rapid staining method that avoids heating for solution preparation.[\[5\]](#)

Materials:

- **Fluorol Yellow 088** powder
- 99.5% Ethanol
- Volumetric flask

Procedure:

- Prepare a 0.01% (w/v) solution of **Fluorol Yellow 088** in ethanol. Weigh 10 mg of **Fluorol Yellow 088** and dissolve it in 100 mL of 99.5% ethanol at room temperature.[\[5\]](#)
- Usage. The solution is ready for immediate use.

Protocol 4: DMSO Stock Solution Method

For applications requiring a concentrated stock solution.

Materials:

- **Fluorol Yellow 088** powder

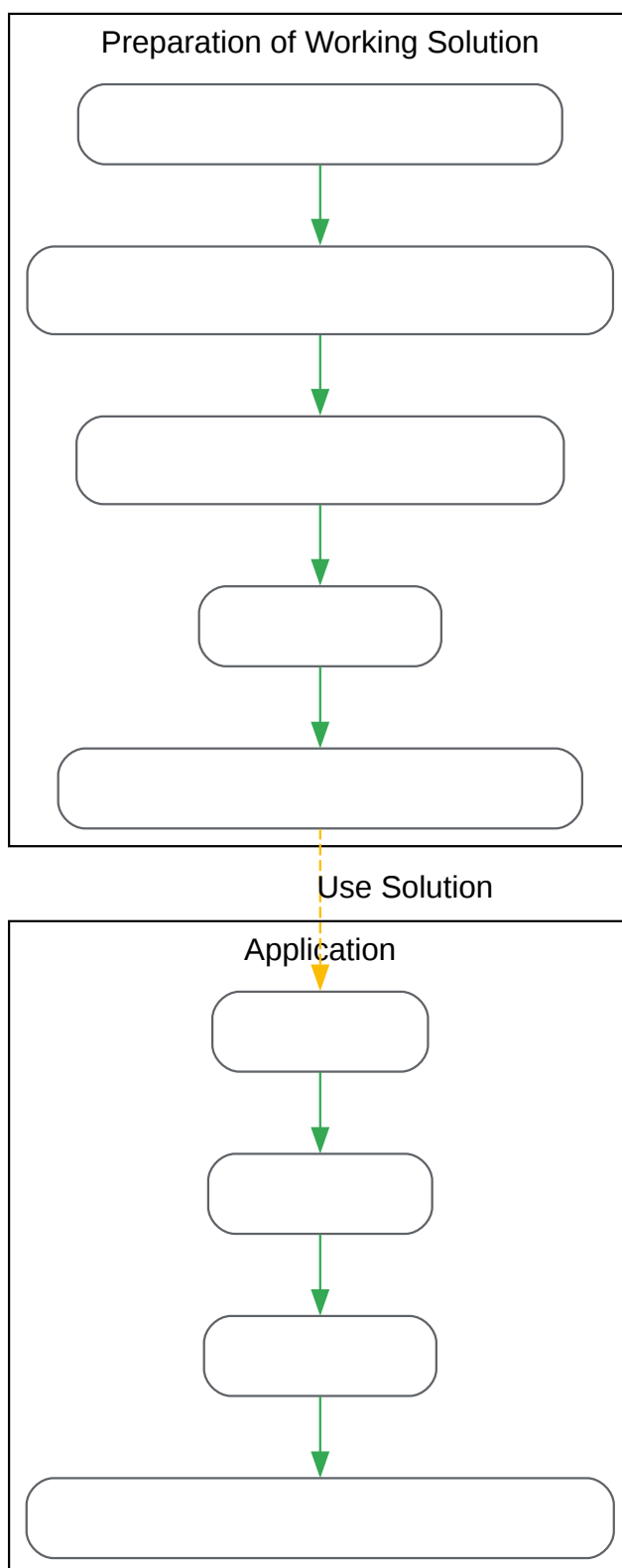
- Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes

Procedure:

- Prepare a 1% (w/v) stock solution. Weigh 10 mg of **Fluorol Yellow 088** and dissolve it in 1 mL of DMSO.^[13] Warming and ultrasonic treatment may be necessary to fully dissolve the dye.^[3]
- Storage. Store the stock solution at -20°C or -80°C, protected from light.^[3]
- Working Solution Preparation. Dilute the stock solution to the desired final concentration (e.g., 0.01%) in the appropriate buffer or solvent for your experiment.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for preparing a **Fluorol Yellow 088** working solution.



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Caption: Workflow for preparing and using **Fluorol Yellow 088** working solution.

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